

# Commercial Availability & Technical Profile: 9-Decen-1-amine

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## Compound of Interest

Compound Name: 9-Decen-1-amine

CAS No.: 51382-01-5

Cat. No.: B1247178

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A Strategic Guide for Drug Development & Chemical Procurement

## Executive Summary

**9-Decen-1-amine** (CAS: 51382-01-5) is a high-value alkene-functionalized building block, critical in the synthesis of Lipid Nanoparticles (LNPs) for mRNA delivery and Poly(2-oxazoline) polymers (PEG alternatives). Unlike its oxidized counterpart (9-decen-1-ol), which is a commodity fragrance ingredient, the amine is frequently a non-stock, make-on-demand intermediate.

This guide provides a self-validating procurement and synthesis strategy. It establishes that while direct bulk sourcing is limited, the molecule is readily accessible via robust, one-step conversions from abundant precursors like 10-undecenoic acid or 9-decen-1-ol.

## Chemical Identity & Specifications

Before sourcing, verify the exact chemical identity to avoid isomer confusion (e.g., internal alkenes).

| Parameter             | Specification                               |
|-----------------------|---------------------------------------------|
| IUPAC Name            | 9-Decen-1-amine                             |
| Common Synonyms       | -Decenylamine, 10-Amino-1-decene            |
| CAS Number            | 51382-01-5                                  |
| Molecular Formula     |                                             |
| Molecular Weight      | 155.28 g/mol                                |
| Physical State        | Colorless to pale yellow liquid             |
| Boiling Point         | ~205°C (760 mmHg) / 85-90°C (10 mmHg)       |
| Key Functional Groups | Primary Amine (<br>, Terminal Alkene (<br>) |
| Storage               | 2-8°C, under Argon/Nitrogen (Air sensitive) |

## Supply Chain Landscape

The commercial availability of **9-Decen-1-amine** is bifurcated between Research Scale (mg to g) and Process Scale (kg+).

## Direct Suppliers (Catalog Items)

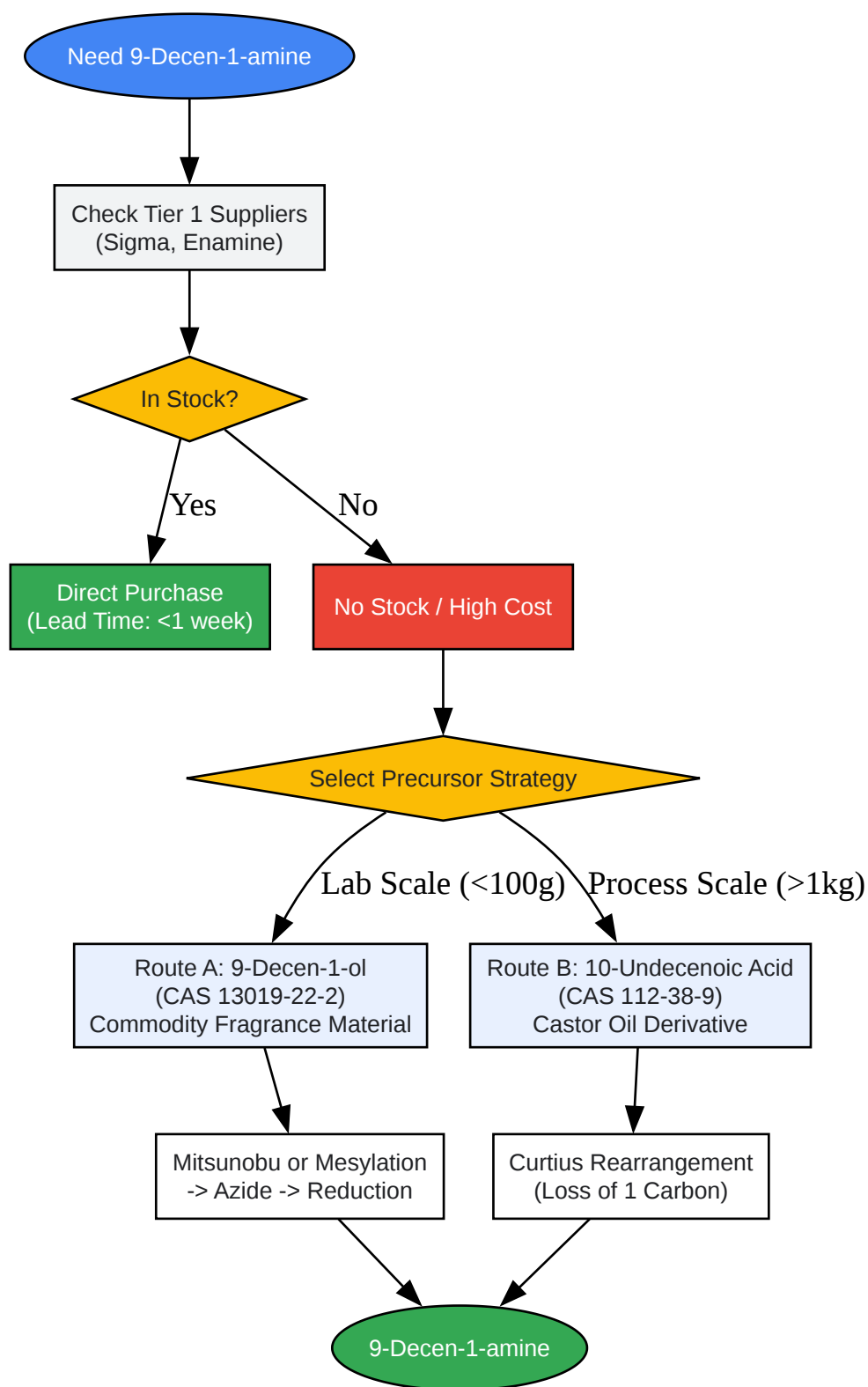
Note: Stock levels fluctuate rapidly. Always confirm "In Stock" vs. "Lead Time".

- Tier 1 (Global Distributors):
  - Sigma-Aldrich (Merck): Often listed as a "Rare Chemical" or via "Aldrich Market Select".
  - Thermo Fisher Scientific: Available through the Alfa Aesar or Acros Organics legacy catalogs.
- Tier 2 (Building Block Specialists):

- Enamine: High probability of stock for drug discovery analogs.
- BOC Sciences: Specializes in fermentation-derived and semi-synthetic building blocks.
- Ambeed / Combi-Blocks: Reliable for gram-scale synthesis intermediates.

## Procurement Strategy: The "Make vs. Buy" Decision

Since the amine is often backordered, the most reliable supply chain strategy is to procure the precursor and perform a late-stage transformation.



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Figure 1: Decision tree for sourcing **9-Decen-1-amine** based on scale and availability.

## Technical Synthesis Protocols

If direct procurement fails, the following protocols provide authoritative, self-validating routes to the target amine.

### Method A: The "Fragrance Route" (From 9-Decen-1-ol)

Best for: Lab scale (1–50g), high purity requirements. Precursor: 9-Decen-1-ol (Widely available, cheap).

Protocol:

- Activation: React 9-decen-1-ol with Methanesulfonyl chloride (MsCl) and Triethylamine ( ) in DCM at 0°C to form the mesylate.
  - Validation: TLC shows disappearance of alcohol ( ) and appearance of mesylate ( ).
- Substitution: Treat mesylate with Sodium Azide ( ) in DMF at 60°C for 4 hours.
  - Safety: Use a blast shield; azides are energetic.
- Reduction (Staudinger): Add Triphenylphosphine ( ) in THF/Water.

reduces the azide to the amine with release of .

  - Purification: Acid-base extraction removes the triphenylphosphine oxide byproduct.

### Method B: The "Castor Oil Route" (From 10-Undecenoic Acid)

Best for: Bulk scale (kg+), lowest cost. Precursor: 10-Undecenoic acid (Commodity chemical).  
[\[1\]](#)

Mechanism: Curtius Rearrangement (Chain shortening by one carbon).

Protocol:

- Acyl Azide Formation: Dissolve 10-undecenoic acid in Toluene. Add Diphenylphosphoryl azide (DPPA) and  
.
- Rearrangement: Heat to 80°C. Evolution of  
gas indicates formation of the isocyanate.
- Hydrolysis: Add aqueous HCl. The isocyanate hydrolyzes to the amine hydrochloride salt.
- Isolation: Basify with NaOH and extract the free amine.

## Applications in Drug Development

The terminal alkene and primary amine make this molecule a "dual-handle" linchpin.

### Lipid Nanoparticles (LNPs)

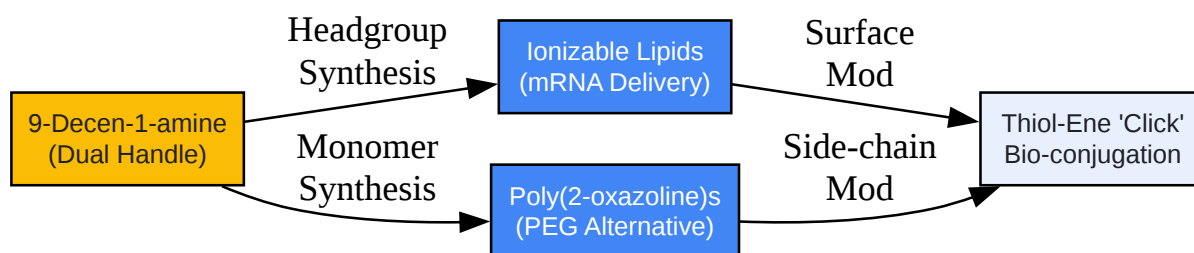
**9-Decen-1-amine** is a precursor for ionizable cationic lipids used in mRNA vaccines. The amine headgroup is alkylated (e.g., via reductive amination or Michael addition) to form the ionizable core, while the alkene tail allows for:

- Thiol-Ene "Click" Chemistry: Post-formulation functionalization of the LNP surface.
- Oxidation: Conversion to epoxides or diols to tune lipid fluidity and endosomal escape.

### Polymer Therapeutics (Polyoxazolines)

It is used to synthesize 2-(9-decenyl)-2-oxazoline.

- Living Cationic Ring-Opening Polymerization (CROP): This monomer creates polymers with pendant alkene groups.
- Bio-conjugation: The pendant alkenes serve as attachment points for peptides, antibodies, or drugs via thiol-ene coupling, creating high-density drug conjugates.



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Figure 2: Functional utility of **9-Decen-1-amine** in modern drug delivery systems.

## References

- PubChem. (2024). Compound Summary: **9-Decen-1-amine** (CAS 51382-01-5). National Library of Medicine. [Link](#)
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- Maier, M. A., et al. (2013). Biodegradable Lipids Enabling Rapidly Eliminated Lipid Nanoparticles for Systemic Delivery of RNAi Therapeutics. Molecular Therapy.

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## Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
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